

Application Note: Stability-Indicating RP-HPLC Method for Betaxolol Hydrochloride

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Compound Focus: Betaxolol Hydrochloride

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This document provides a detailed protocol for a rapid, stability-indicating reversed-phase high-performance liquid chromatography (RP-HPLC) method for the determination of **Betaxolol hydrochloride** in pharmaceutical tablets. The method has been validated as per International Conference on Harmonization (ICH) guidelines [1].

Introduction

Betaxolol hydrochloride is a cardioselective beta-adrenergic blocking agent used extensively in the management of **hypertension and glaucoma** [2] [1]. Ensuring the quality and stability of its pharmaceutical dosage forms requires robust analytical methods. This application note describes a validated stability-indicating RP-HPLC method that effectively separates **Betaxolol hydrochloride** from its degradation products, providing a reliable tool for routine quality control and stability studies [1].

Experimental Protocol

2.1. Materials and Reagents

- **Analytical Standard: Betaxolol hydrochloride** [1].
- **Mobile Phase Components:** HPLC grade **methanol**, **potassium dihydrogen phosphate** (KH_2PO_4), and **ortho-phosphoric acid** [1].

- **Water:** Deionized water.
- **Equipment:** HPLC system with a binary pump, autosampler, column thermostat, and a **Photodiode Array (PDA) detector**. Data acquisition system [1].

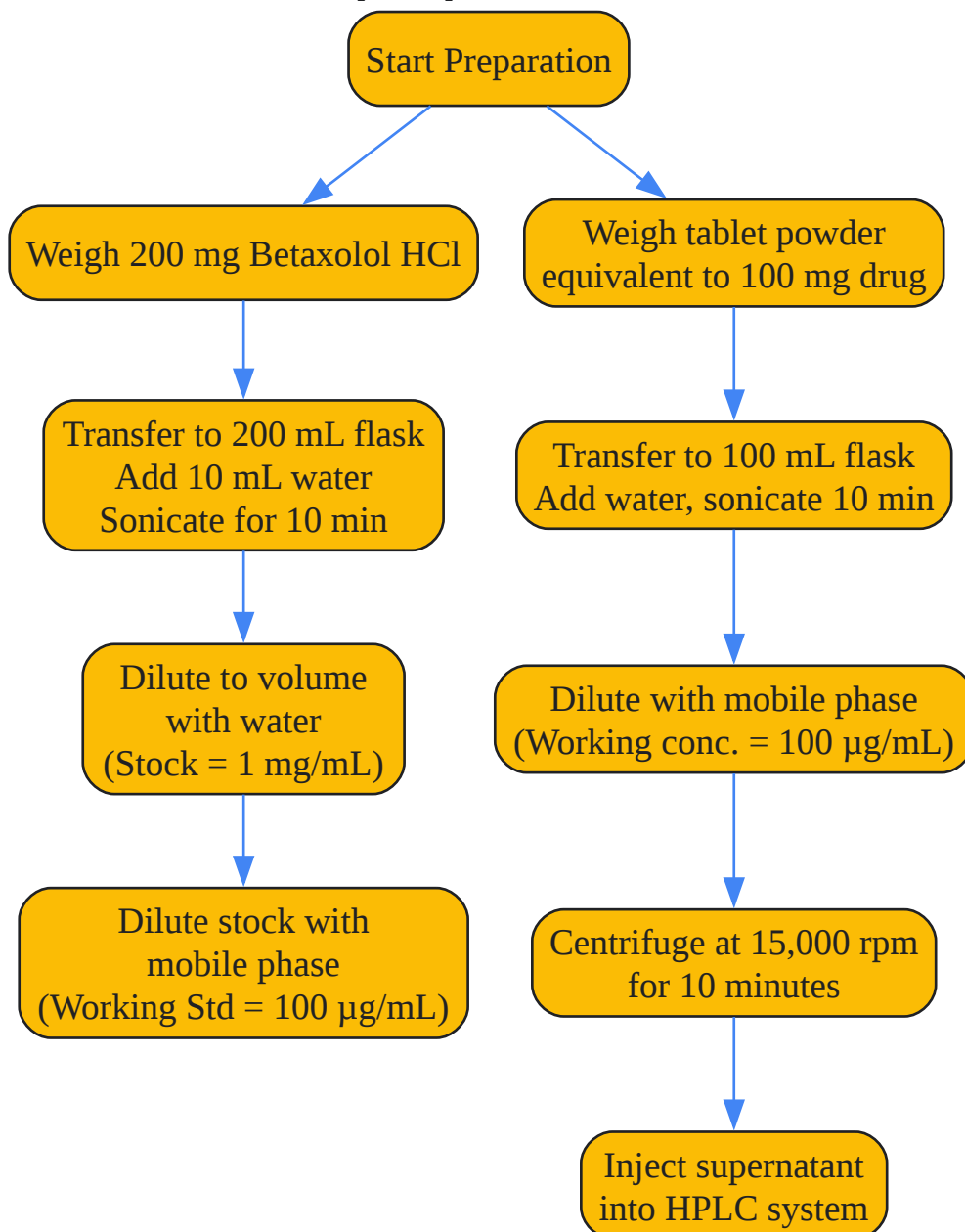
2.2. Chromatographic Conditions

The table below summarizes the optimized chromatographic conditions.

- **Column:** Nucleosil C18 (150 mm × 4.6 mm, 4 μm or 250 × 4.6 mm, 5 μm) [2] [1].
- **Mobile Phase:** 0.02 M Potassium dihydrogen phosphate buffer : Methanol (40:60, v/v). Adjust pH to **3.0 with ortho-phosphoric acid** [2] [1].
- **Elution Mode:** Isocratic.
- **Flow Rate:** **1.6 mL/min** [2] [1].
- **Detection Wavelength:** **220 nm** [2] [1].
- **Column Temperature:** 20°C [1].
- **Injection Volume:** 20 μL [1].
- **Run Time:** Approximately 10 minutes [1].
- **Retention Time:** **Betaxolol hydrochloride** elutes at about **1.72 minutes** [2] [1].

2.3. Sample and Standard Preparation

Sample Preparation Workflow



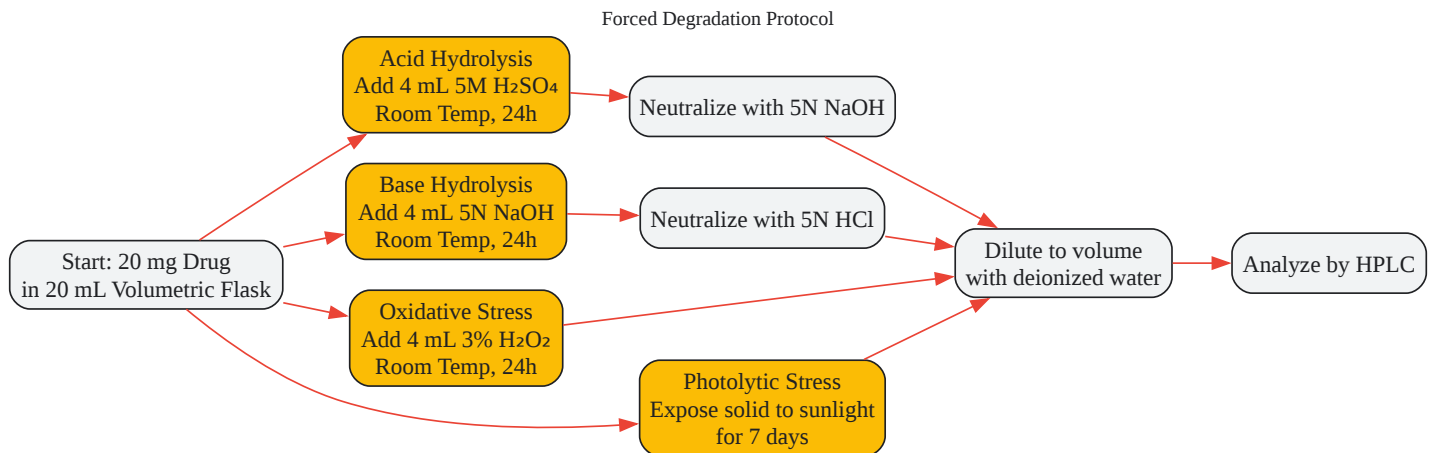
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- **Standard Stock Solution (1 mg/mL):** Accurately weigh 200 mg of **Betaxolol hydrochloride** working standard and transfer to a 200 mL volumetric flask. Add about 10 mL of deionized water and sonicate to dissolve. Dilute to volume with deionized water [1].
- **Working Standard Solution (100 µg/mL):** Pipette an appropriate aliquot from the stock solution and dilute with the mobile phase to obtain a final concentration of 100 µg/mL [1].
- **Tablet Sample Solution:** Finely powder five 20 mg tablets. Weigh a portion of the powder equivalent to 100 mg of **Betaxolol hydrochloride** and transfer to a 100 mL volumetric flask. Add a small amount

of deionized water, sonicate for 10 minutes, and dilute to volume with the mobile phase to obtain a nominal concentration of 100 µg/mL. Centrifuge a portion of this solution at **15,000 rpm for 10 minutes** and inject the supernatant [1].

2.4. Forced Degradation Studies

Forced degradation is performed to demonstrate the stability-indicating nature of the method. A minimum of 10% degradation is considered significant [1].



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Method Validation

The method was validated according to ICH guidelines. Key validation parameters are summarized below [1].

Table 1: System Suitability Parameters

Parameter	Result
Retention Time	1.72 min
Theoretical Plates	> 3686
Tailing Factor	~1.058
Precision (%RSD, n=6)	0.41%

Table 2: Validation Results Summary

Parameter	Result
Linearity Range	25 - 200 µg/mL
Regression Equation	$y = 0.4434x + 0.0767$
Correlation Coefficient (R ²)	0.9999
Accuracy (% Recovery)	100.01% - 101.35%
Precision (%RSD)	
Repeatability (n=6)	0.53%
Reproducibility	0.31%
LOD	Calculated per ICH
LOQ	Calculated per ICH

Table 3: Robustness Conditions Tested

Parameter	Variations Tested
Flow Rate	Slight modifications from 1.6 mL/min

Parameter	Variations Tested
Detection Wavelength	Slight modifications from 220 nm
Column Temperature	Slight modifications from 20°C
Mobile Phase Organic Content	Slight modifications from 60% methanol

Discussion

The developed method demonstrates excellent performance. The **isocratic elution** with a runtime of less than 10 minutes makes it rapid and cost-effective for high-throughput labs [1]. The method is **specific**, as evidenced by the clear separation of the drug peak from degradation products formed under various stress conditions, confirming its **stability-indicating property** [2] [1]. Validation data confirms the method is **linear, precise, accurate, and robust** within the specified ranges, making it suitable for its intended application in the quantitative analysis of **Betaxolol hydrochloride** in tablet dosage forms [1].

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References

1. A Rapid Stability-Indicating RP-HPLC Method for ... [pmc.ncbi.nlm.nih.gov]
2. A Rapid Stability-Indicating RP-HPLC Method for the ... [pubmed.ncbi.nlm.nih.gov]

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